

Metabolites of Azoxystrobin in Environmental Samples: An In-depth Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the metabolites of the widely used fungicide azoxystrobin found in various environmental compartments. It details the primary degradation pathways, summarizes quantitative data on the occurrence of these metabolites, and outlines the experimental protocols for their analysis. This information is crucial for understanding the environmental fate and potential impact of azoxystrobin.

Introduction to Azoxystrobin and its Environmental Fate

Azoxystrobin is a broad-spectrum systemic fungicide belonging to the strobilurin class. Its mode of action involves the inhibition of mitochondrial respiration in fungi.[1] Due to its extensive use in agriculture, residues of azoxystrobin and its metabolites are detected in various environmental matrices, including soil, water, and sediment.[2][3] The environmental persistence and transformation of azoxystrobin are influenced by several factors, primarily hydrolysis, photolysis, and microbial degradation.[2][4][5] Understanding the formation and occurrence of its metabolites is essential for a complete environmental risk assessment.

Major Metabolites of Azoxystrobin

The degradation of azoxystrobin in the environment leads to the formation of several key metabolites. The most significant of these are:



- Azoxystrobin acid (R234886): Formed through the hydrolysis of the methyl ester group of the parent compound.[4][5] It is considered a major metabolite in soil and aquatic systems.[6]
- Z-isomer of Azoxystrobin (R230310): A geometric isomer of azoxystrobin that can be formed through photo-isomerization.[7]
- R401553 and R402173: Further degradation products identified in soil metabolism studies. [7]

A comprehensive list of identified metabolites is provided in the table below.

Table 1: Major Metabolites of Azoxystrobin and their Formation Pathways

Metabolite Code	Chemical Name	Formation Pathway(s)	Environmental Compartment(s) Where Found
R234886	(E)-2-{2-[6-(2-cyanophenoxy)pyrimid in-4-yloxy]phenyl}-3-methoxyacrylic acid	Hydrolysis, Microbial degradation	Soil, Water, Sediment
R230310	Methyl (Z)-2-{2-[6-(2-cyanophenoxy)pyrimid in-4-yloxy]phenyl}-3-methoxyacrylate	Photolysis (Photo- isomerization)	Soil, Water
R401553	4-(2- cyanophenoxy)-6- hydroxypyrimidine	Microbial degradation	Soil
R402173	2-[6-(2- cyanophenoxy)pyrimid in-4-yloxy]benzoic acid	Microbial degradation	Soil



Quantitative Data on Azoxystrobin and its Metabolites in Environmental Samples

The concentrations of azoxystrobin and its metabolites in the environment can vary significantly depending on application rates, environmental conditions, and the specific matrix being analyzed. The following tables summarize reported concentrations in soil and water.

Table 2: Concentrations of Azoxystrobin and its Metabolites in Soil Samples

Compound	Matrix	Concentration Range (mg/kg)	Limit of Determination (LOD) (mg/kg)	Reference(s)
Azoxystrobin	Soil	Not specified	0.02	[7]
R234886	Soil	Not specified	0.02	[7]
R230310	Soil	Not specified	0.02	[7]
R401553	Soil	Not specified	0.01	[7]
R402173	Soil	Not specified	0.01	[7]

Table 3: Concentrations of Azoxystrobin and its Metabolites in Water Samples

Compound	Matrix	Concentration Range (µg/L)	Reference(s)
Azoxystrobin	Surface Water	0.06 - 29.7	[3]
Azoxystrobin	Groundwater	0.01 - 0.1	[3]
R234886	Tile Drains	up to 2.1	[3][8]

Experimental Protocols for Analysis

The analysis of azoxystrobin and its metabolites in environmental samples typically involves extraction, clean-up, and instrumental analysis using chromatographic techniques.



Sample Extraction from Soil

Objective: To extract azoxystrobin and its metabolites from soil matrices.

Protocol:

- Weigh a representative aliquot of the soil sample (e.g., 20 g) into an extraction vessel.[9]
- Add an extraction solvent. A common solvent mixture is 75:25 methanol:1M hydrochloric acid or 75:25 methanol:water.[7][9]
- Shake the mixture for a specified period (e.g., 30 minutes).
- Centrifuge the sample to separate the solid and liquid phases.
- Collect the supernatant (the liquid extract).
- Repeat the extraction process on the soil pellet for exhaustive extraction.
- Combine the supernatants for the subsequent clean-up step.

Liquid-Liquid Partitioning for Clean-up

Objective: To remove interfering substances from the crude extract.

Protocol:

- Take an aliquot of the combined extract.
- Add an acidified sodium chloride solution and dichloromethane.[7][9]
- Vortex the mixture to partition the analytes into the organic phase (dichloromethane).[7]
- Centrifuge to separate the aqueous and organic layers.[7]
- Collect the lower dichloromethane layer.[7]
- Repeat the partitioning step with fresh dichloromethane.



- Combine the dichloromethane extracts.[7]
- Evaporate the combined extract to dryness under a stream of nitrogen.[7]

Instrumental Analysis by HPLC-MS/MS

Objective: To separate, identify, and quantify azoxystrobin and its metabolites.

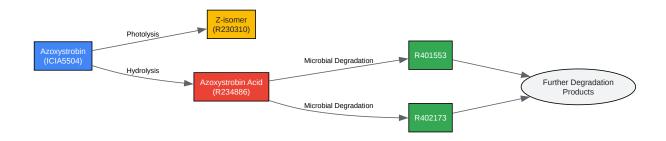
Protocol:

- Reconstitute the dried extract in a suitable mobile phase (e.g., 50:50 water:acetonitrile with 0.4% v/v glacial acetic acid).[7]
- Inject an aliquot of the reconstituted sample into the HPLC-MS/MS system.
- HPLC Conditions (Example):
 - Column: C18 reverse-phase column.[10]
 - Mobile Phase: A gradient of water and acetonitrile, both containing a small percentage of formic acid (e.g., 0.1%).[10]
 - Flow Rate: 200 400 μL/min.[10]
- MS/MS Conditions (Example):
 - Ionization Mode: Electrospray Ionization (ESI), positive or negative mode. [11]
 - Detection: Multiple Reaction Monitoring (MRM) for targeted analysis of specific parent and daughter ions for each analyte.

Degradation Pathway of Azoxystrobin

The degradation of azoxystrobin in the environment is a complex process involving multiple pathways. The following diagram illustrates the key transformation processes.





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Caption: Degradation pathway of azoxystrobin in the environment.

Conclusion

This technical guide has provided a detailed overview of the metabolites of azoxystrobin in environmental samples. The primary metabolite, azoxystrobin acid (R234886), is formed through hydrolysis and is a key indicator of azoxystrobin degradation in soil and water. Photolysis and microbial activity also contribute to the transformation of azoxystrobin into various other byproducts. The provided experimental protocols offer a foundation for the reliable detection and quantification of these compounds. A thorough understanding of the formation and fate of these metabolites is critical for assessing the overall environmental impact of azoxystrobin use. Further research is needed to establish a more comprehensive quantitative database of these metabolites in a wider range of environmental matrices.

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- To cite this document: BenchChem. [Metabolites of Azoxystrobin in Environmental Samples: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b601239#metabolites-of-azoxystrobin-in-environmental-samples]

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